

6-Aminoindolin-2-one hydrogenation protocol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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Chemical Profile of 6-Aminoindolin-2-one

The table below summarizes the key identifiers and physical properties of **6-Aminoindolin-2-one**, a valuable synthetic intermediate in medicinal chemistry.

Property Category	Details
IUPAC Name	6-Amino-1,3-dihydro-2H-indol-2-one [1] [2]
CAS Registry Number	150544-04-0 [1] [2]
Molecular Formula	C ₈ H ₈ N ₂ O [1] [2]
Molecular Weight	148.16 g/mol [1] [2]
Physical Form	Brown to black solid [1]
Melting Point	200 °C (decomposition) [1]
Boiling Point	394.3 ± 42.0 °C (Predicted) [1]
Density	1.307 ± 0.06 g/cm ³ (Predicted) [1]
pKa	14.24 ± 0.20 (Predicted) [1]

Property Category	Details
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature [1]

Synthetic Protocols

While a direct hydrogenation protocol is not available, one synthesis method uses hydrogenation as a key step in the formation of the indolin-2-one core.

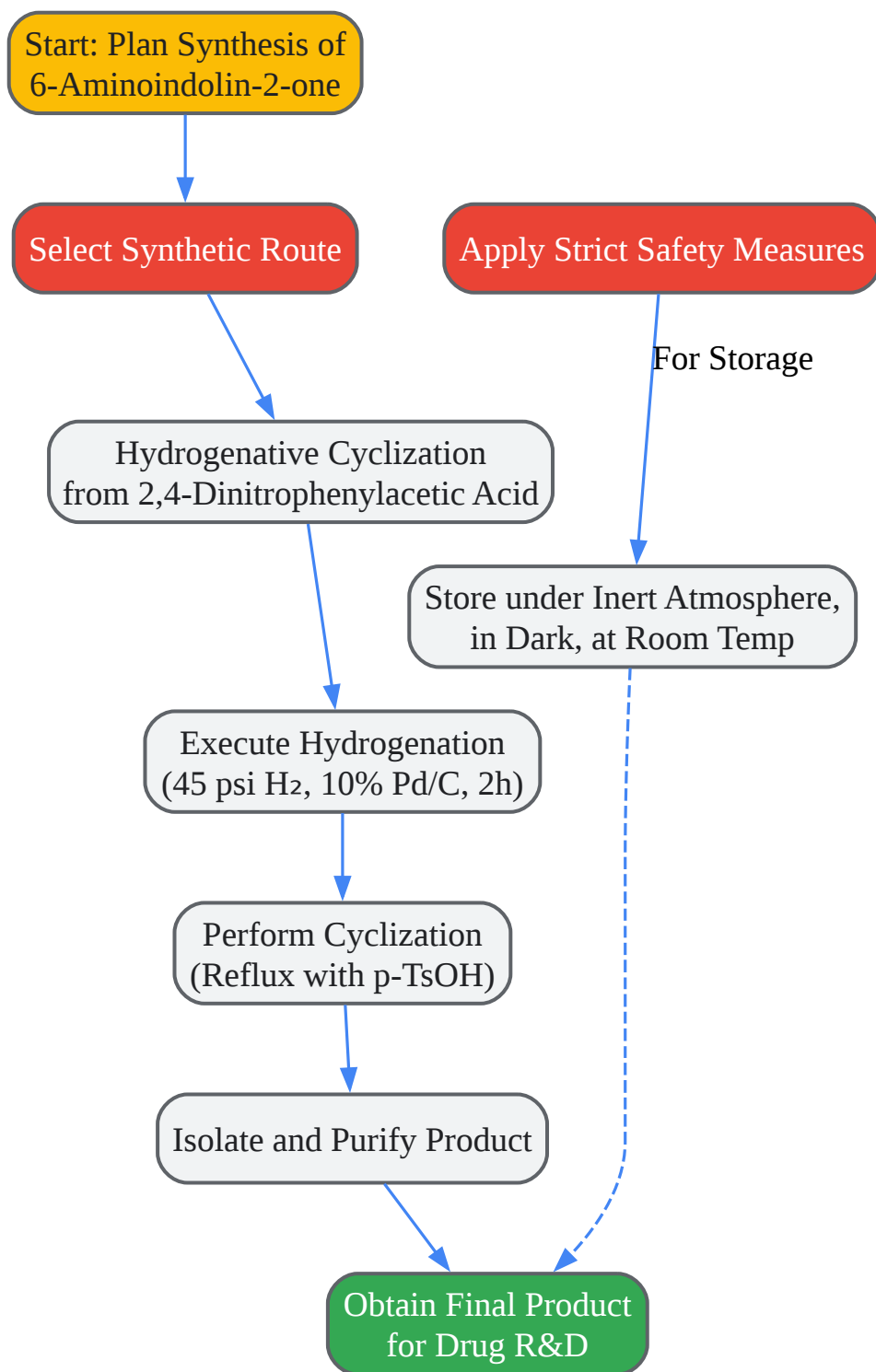
General Procedure for Synthesis from 2,4-Dinitrophenylacetic Acid

This method involves a **hydrogenative cyclization** to construct the oxindole core from a dinitro precursor [1].

- **Step 1 - Reaction Setup:** Dissolve 2,4-dinitrophenylacetic acid (10 g, 44 mmol) in 200 mL of ethanol and purge the solution with an inert gas such as nitrogen.
- **Step 2 - Catalytic Hydrogenation:** Add a 10% Pd/C catalyst (400 mg) to the solution and conduct hydrogenation at a pressure of 45 psi for 2 hours. This step reduces the nitro groups.
- **Step 3 - Acid-Catalyzed Cyclization:** After hydrogenation, transfer the mixture to a round-bottom flask. Add p-toluenesulfonic acid (150 mg) as a catalyst and heat the mixture under reflux overnight. This step promotes cyclization to form the **6-aminoindolin-2-one**.
- **Step 4 - Work-up and Isolation:** Filter the reaction mixture through diatomaceous earth to remove the catalyst. Concentrate the filtrate under reduced pressure. The product precipitates as brown crystals, which can be collected by filtration. A reported yield for this process is 4.68 g (72%) [1].
- **Product Characterization:** The product can be confirmed by ¹H NMR spectroscopy, with characteristic peaks reported in DMSO-d₆ as: δ 3.20 (s, 2H), 4.97 (br s, 2H), 6.07 (m, 2H), 6.76 (d, J = 8.7 Hz, 1H), 10.05 (s, 1H) [1].

Workflow and Method Selection

The following diagram outlines the decision-making process for synthesizing and handling **6-Aminoindolin-2-one**.



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Safety and Handling Considerations

- **Hazard Information:** While a specific safety data sheet for **6-aminoindolin-2-one** was not found, a closely related compound, 7-aminoindolin-2-one, is classified as causing **skin irritation (H315), serious eye irritation (H319), and specific target organ toxicity upon single exposure (H335)** [3]. It is prudent to handle **6-aminoindolin-2-one** with equivalent caution.
- **Precautions:** Always conduct risk assessments before starting experiments. Use appropriate **Personal Protective Equipment (PPE)** including gloves, safety glasses, and a lab coat. Handle the compound in a well-ventilated fume hood to avoid inhalation of powders [3].
- **Storage:** The compound should be **stored in a dark place, under an inert atmosphere (e.g., nitrogen or argon), and at room temperature** to maintain stability [1].

Conclusion

6-Aminoindolin-2-one is a synthetically accessible building block with predictable physical properties. The hydrogenative cyclization protocol provides a viable route to its synthesis. Researchers should adhere to strict safety protocols when handling this and related aminoindolinone compounds due to potential health hazards.

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References

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